

Application Notes and Protocols for Tilazol® (Tiletamine-Zolazepam) Dosage in Swine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tilazol*

Cat. No.: *B1209633*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the appropriate use and dosage calculation of **Tilazol®** (a combination of tiletamine hydrochloride and zolazepam hydrochloride) for anesthesia in swine. The following sections detail recommended dosages, experimental protocols, and the underlying pharmacological pathways.

Quantitative Data Summary

The following tables summarize recommended dosages for **Tilazol®** in swine, both as a sole agent and in combination with other anesthetic drugs. Dosages are provided for both intramuscular (IM) and intravenous (IV) routes of administration.

Table 1: Intramuscular (IM) **Tilazol®** Dosage for Swine

Anesthetic Protocol	Tiletamine-Zolazepam Dosage (mg/kg)	Other Agents (mg/kg)	Typical Use	Reference(s)
Tilazol® alone	4.4 (2.2 tiletamine & 2.2 zolazepam)	-	Short-term anesthesia for minor procedures	[1][2]
Tilazol®-Xylazine (TX)	4.4	Xylazine: 2.2	Induction of anesthesia, sedation for intubation	[3][4]
Tilazol®-Ketamine-Xylazine (TKX)	5	Ketamine: 2.5, Xylazine: 2.5	General anesthesia for radiographic procedures	[5]
Tilazol®-Ketamine-Xylazine (TKX)	4.4	Ketamine: 2.2, Xylazine: 2.2	Surgical anesthesia (47-60 min)	[5]
Tilazol®-Ketamine-Dexmedetomidine (TKD)	5	Ketamine: 2.5, Dexmedetomidine: 0.0125	General anesthesia for radiographic procedures	[5]
Tilazol®-Detomidine-Butorphanol	3	Detomidine: 0.18, Butorphanol: 0.12	Anesthesia with successful endotracheal intubation	[5]
Tilazol®-Xylazine-Butorphanol	4	Xylazine: 4, Butorphanol: 0.2	Anesthesia with successful endotracheal intubation	[5]

Table 2: Intravenous (IV) **Tilazol®** Dosage for Swine

Anesthetic Protocol	Tiletamine-Zolazepam Dosage (mg/kg)	Other Agents (mg/kg)	Typical Use	Reference(s)
Tilazol® alone	2.0 - 4.0	-	Induction of anesthesia, with additional doses as needed	[6]

Table 3: Pharmacokinetic Parameters of Tiletamine and Zolazepam in Swine (Intramuscular Administration of 3 mg/kg of each)

Parameter	Tiletamine	Zolazepam	Reference(s)
Apparent Clearance (L/h)	134	11	[7]
Half-life (h)	1.97	2.76	[7]

Experimental Protocols

Protocol for Intramuscular Anesthesia with Tilazol® and Xylazine (TX)

This protocol is suitable for inducing anesthesia for minor surgical procedures or for sedation to facilitate endotracheal intubation.

Materials:

- **Tilazol®** (reconstituted to 100 mg/mL)
- Xylazine (100 mg/mL)
- Sterile syringes and needles (18-20 gauge)
- Animal scale

- Monitoring equipment (pulse oximeter, ECG, thermometer)

Procedure:

- Animal Preparation: Fast the swine for 12 hours with free access to water to reduce the risk of regurgitation and aspiration.
- Dosage Calculation: Accurately weigh the animal. Calculate the required volume of **Tilazol®** (4.4 mg/kg) and xylazine (2.2 mg/kg).[\[3\]](#)[\[4\]](#)
- Administration: Draw the calculated volumes of **Tilazol®** and xylazine into a single syringe. Administer as a deep intramuscular injection in the neck muscles behind the ear. For larger volumes, it may be necessary to split the dose into two injection sites.[\[3\]](#)
- Monitoring: Onset of recumbency is typically within 5 minutes.[\[5\]](#) Monitor vital signs including heart rate, respiratory rate, oxygen saturation (SpO₂), and body temperature throughout the procedure.
- Recovery: Allow the animal to recover in a quiet, warm environment. Recovery to standing can take 60-120 minutes.[\[5\]](#)

Protocol for Intravenous Induction of Anesthesia with **Tilazol®**

This protocol is designed for the rapid induction of anesthesia, often prior to maintenance with an inhalant anesthetic.

Materials:

- **Tilazol®** (reconstituted to 100 mg/mL)
- Intravenous catheter and administration set
- Sterile saline solution
- Animal scale
- Monitoring equipment

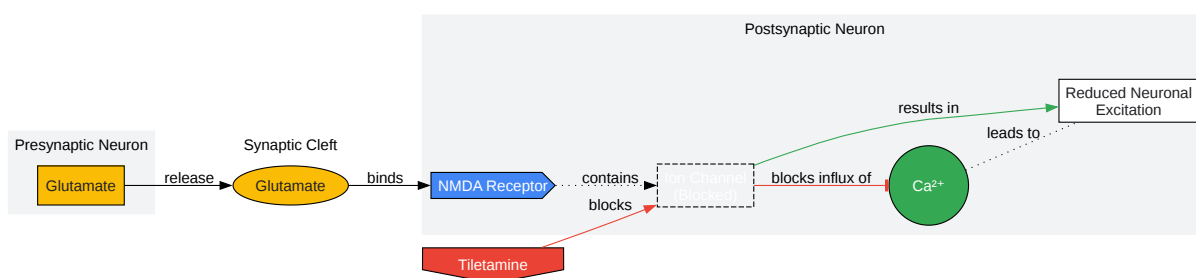
Procedure:

- **Animal Preparation:** Place an intravenous catheter in a suitable vein (e.g., auricular vein).
- **Dosage Calculation:** Weigh the animal and calculate the initial dose of **Tilazol®** (2-4 mg/kg).
[6]
- **Administration:** Administer the calculated dose of **Tilazol®** slowly via the intravenous catheter.
- **Anesthetic Depth Assessment:** Continuously assess the level of anesthesia. If the initial dose is insufficient for the intended procedure (e.g., endotracheal intubation), administer additional small boluses of **Tilazol®** as needed.[6]
- **Maintenance:** If required, connect the intubated animal to an anesthetic machine for maintenance with an inhalant anesthetic (e.g., isoflurane, sevoflurane).
- **Monitoring and Recovery:** Monitor vital signs closely. Recovery will depend on the total dose administered and the use of any other anesthetic agents.

Signaling Pathways and Experimental Workflows

Signaling Pathways

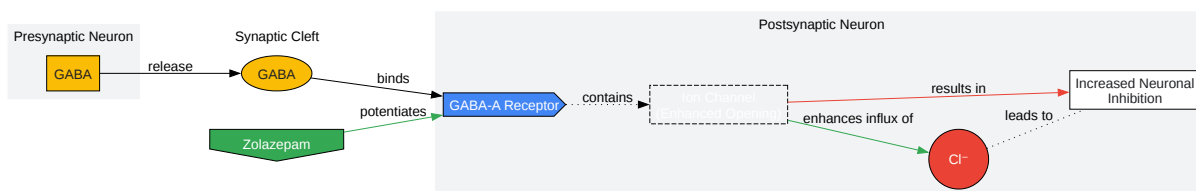
The anesthetic and sedative effects of **Tilazol®** are mediated through the distinct actions of its two components, tiletamine and zolazepam, on different neurotransmitter systems in the central nervous system.



[Click to download full resolution via product page](#)

Tiletamine's NMDA Receptor Antagonism

Tiletamine, a dissociative anesthetic, acts as a non-competitive antagonist at the N-methyl-D-aspartate (NMDA) receptor.[8] By blocking the ion channel of the NMDA receptor, tiletamine prevents the influx of calcium ions (Ca^{2+}) into the postsynaptic neuron, thereby inhibiting neuronal excitation and inducing a state of anesthesia.



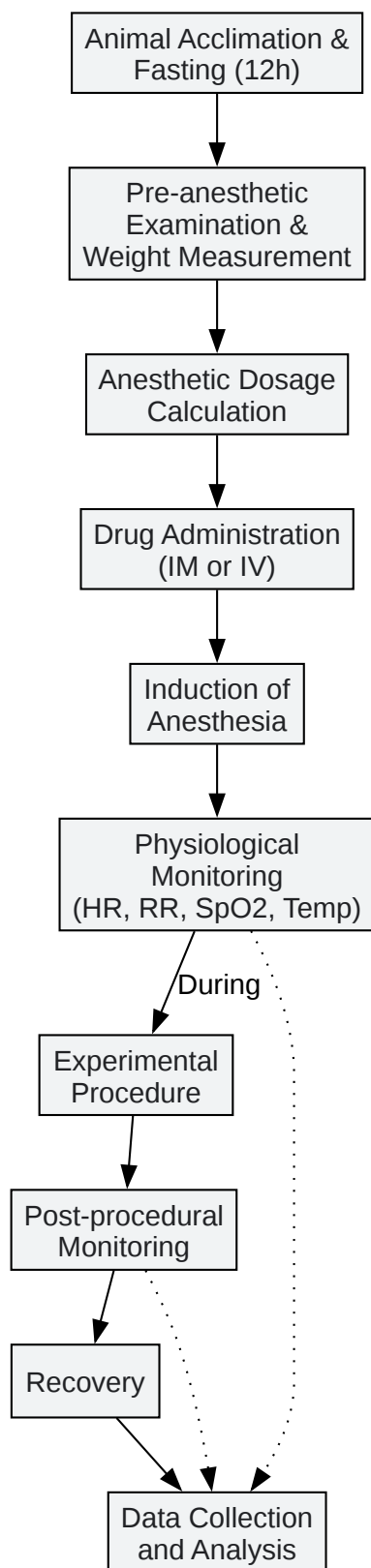
[Click to download full resolution via product page](#)

Zolazepam's GABA-A Receptor Agonism

Zolazepam, a benzodiazepine, enhances the effects of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA) at the GABA-A receptor.[8] By binding to an allosteric site on the receptor, zolazepam increases the frequency of chloride (Cl^-) channel opening, leading to hyperpolarization of the postsynaptic neuron and resulting in sedation and muscle relaxation.[9]

Experimental Workflow

The following diagram illustrates a typical experimental workflow for evaluating an anesthetic protocol using **Tilazol®** in swine.



[Click to download full resolution via product page](#)

Anesthetic Protocol Evaluation Workflow

This workflow outlines the key steps from animal preparation to data analysis in a study involving **Tilazol®** anesthesia in swine. Adherence to a standardized protocol is crucial for ensuring animal welfare and obtaining reliable and reproducible experimental results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Anesthesia of growing pigs with tiletamine-zolazepam and reversal with flumazenil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. az.research.umich.edu [az.research.umich.edu]
- 4. cmapspublic3.ihmc.us [cmapspublic3.ihmc.us]
- 5. Assessment of a Combination of Tiletamine/Zolazepam, Ketamine, and Dexmedetomidine for Anesthesia of Swine (*Sus domesticus*) - PMC [pmc.ncbi.nlm.nih.gov]
- 6. westernu.edu [westernu.edu]
- 7. experts.umn.edu [experts.umn.edu]
- 8. benchchem.com [benchchem.com]
- 9. Zolazepam - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Tilazol® (Tiletamine-Zolazepam) Dosage in Swine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209633#calculating-appropriate-tilazol-dosage-for-swine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com